

# Nifoxipam Profile and Comparative Pharmacology

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## Compound Focus: Nifoxipam

CAS No.: 74723-10-7

Cat. No.: S1932993

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The table below summarizes the available chemical, legal, and preliminary pharmacological data on **Nifoxipam** alongside established benzodiazepines for context.

Property	Nifoxipam	Flunitrazepam (Parent Drug)	Diazepam (Common Standard)	Midazolam (Common Standard)
IUPAC Name	5-(2-fluorophenyl)-3-hydroxy-7-nitro-1,3-dihydro-2H-1,4-benzodiazepin-2-one [1]	Not Available	7-chloro-1-methyl-5-phenyl-3H-1,4-benzodiazepin-2-one	8-chloro-6-(2-fluorophenyl)-1-methyl-4H-imidazo[1,5-a][1,4]benzodiazepine
Molecular Formula	C <sub>15</sub> H <sub>10</sub> FN <sub>3</sub> O <sub>4</sub> [2] [1]	Not Available	C <sub>16</sub> H <sub>13</sub> ClN <sub>2</sub> O	C <sub>18</sub> H <sub>13</sub> ClFN <sub>3</sub>
Molecular Mass	315.26 g/mol [2] [1]	Not Available	283.74 g/mol	325.77 g/mol

Property	Nifoxipam	Flunitrazepam (Parent Drug)	Diazepam (Common Standard)	Midazolam (Common Standard)
<b>Legal Status (Examples)</b>	Unscheduled (US), Psychoactive Substances Act (UK), Schedule IV (CA) [2]	Varies by country (typically controlled)	Schedule IV (US)	Schedule IV (US)
<b>Primary Metabolic Pathway</b>	Reduction of nitro group, acetylation, glucuronidation [1]	CYP2C19, CYP3A4, CYP1A2 [1]	CYP3A4, CYP2C19 [3]	CYP3A4 [3]
<b>Reported Designer Drug Form</b>	Powder, tablets [1]	Not Applicable	Not Applicable	Not Applicable
<b>Key Experimental Finding</b>	Strong tranquillising and sleep-prolonging effects with much lower toxicity than flunitrazepam in mice [2]	Potent, short-acting hypnotic [1]	Long-acting anxiolytic, muscle relaxant [3]	Short-acting, potent sedative for procedures [3]

## Suggested Experimental Protocols for Evaluation

For a rigorous comparison of **nifoxipam**'s sedative effects, the following experimental approaches are recommended based on established methodologies.

- **In Vivo Sedative and Hypnotic Activity (e.g., Mouse Models)**
  - **Animal Subjects:** Use groups of laboratory mice (e.g., 6-8 per group) with appropriate controls.
  - **Dosing:** Administer **nifoxipam** and comparator drugs (e.g., flunitrazepam, diazepam) orally or via intraperitoneal injection across a range of doses.
  - **Sleep-Prolonging Effect:** Inject a standard dose of a hypnotic (e.g., sodium pentobarbital) after pre-treatment with the test benzodiazepine. Measure the **duration of loss of righting**

reflex.

- **Tranquillising Effect:** Assess using **locomotor activity cages**. A significant reduction in spontaneous motor activity indicates sedative/tranquillising effects.
- **Toxicity Assessment:** Determine **median lethal dose (LD50)** for each compound and compare the therapeutic index (ratio of LD50 to effective dose) [2].

- **In Vitro Receptor Binding Affinity Assay**

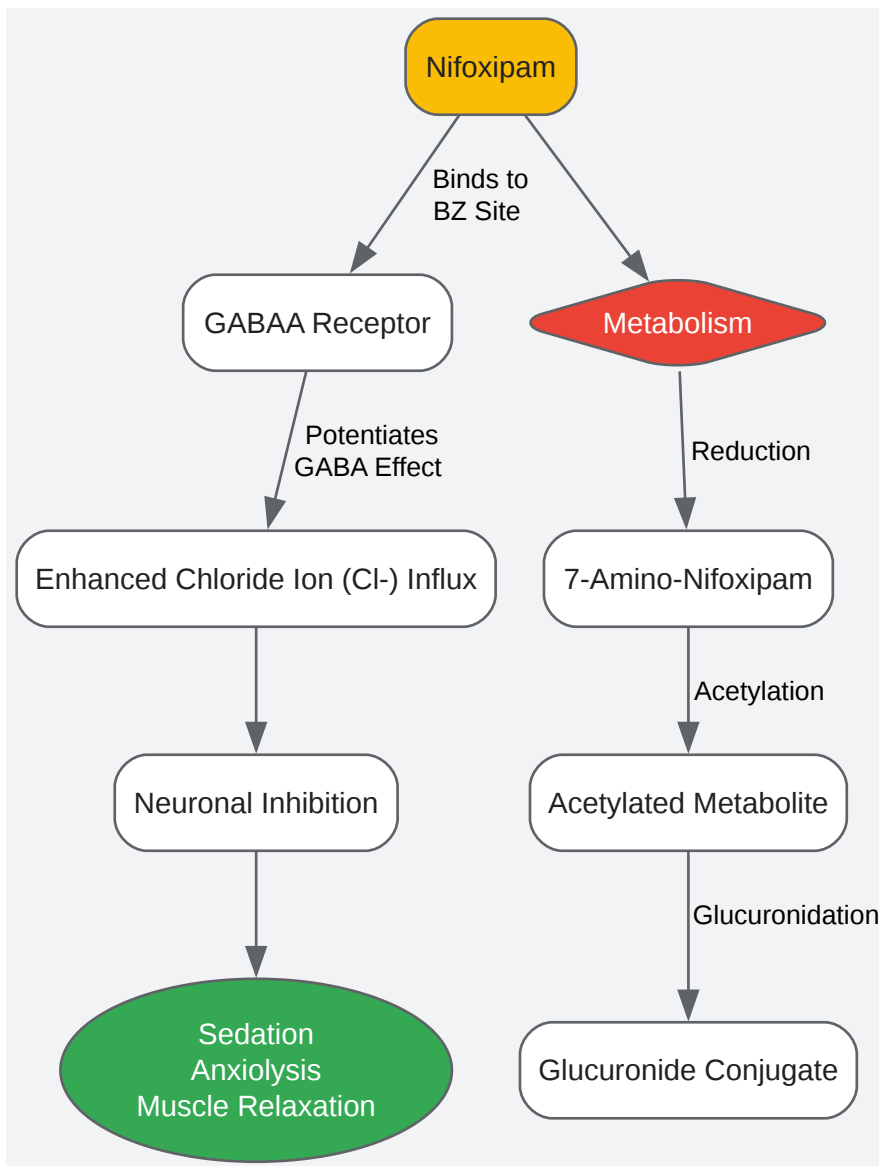
- **Membrane Preparation:** Prepare synaptosomal membranes from rodent brain tissue (e.g., rat cortex).
- **Radioligand Binding:** Incubate membrane preparations with a radioactive benzodiazepine receptor ligand (e.g., [3H]flunitrazepam) in the presence of increasing concentrations of **nifoxipam** or cold competitors.
- **Filtration and Measurement:** Terminate the reaction and separate bound from free radioligand via rapid filtration. Quantify the radioactivity.
- **Data Analysis:** Calculate the **inhibitory constant (Ki)** for **nifoxipam** to determine its binding affinity for the GABAA receptor benzodiazepine site compared to other benzodiazepines [1].

- **Metabolite Identification in Biological Samples**

- **Dosing and Collection:** Administer a single dose of **nifoxipam** to model organisms and collect urine over a 24-hour period.
- **Sample Preparation:** Dilute and purify urine samples using solid-phase extraction (SPE).
- **Analysis:** Analyze extracts using **nano-liquid chromatography-high-resolution mass spectrometry (nLC-HRMS)**.
- **Metabolite Identification:** Identify metabolites by accurate mass and fragmentation pattern. The primary metabolites of **nifoxipam** are expected to be the **7-amino metabolite and its acetylated conjugate**, which may be further glucuronidated [1].

## Mechanism of Action and Metabolic Pathway

**Nifoxipam**, like classical benzodiazepines, is understood to exert its effects primarily by potentiating GABAergic neurotransmission. The following diagram illustrates its proposed mechanism and metabolic fate.



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This mechanism is inferred from its structural similarity to flunitrazepam and its identification as a benzodiazepine derivative [2] [1].

## Critical Research and Safety Considerations

- **Data Limitations:** Most available data on **nifoxipam** comes from **patent literature, forensic science reports, and user self-reports**, not controlled clinical trials [2] [1]. Quantitative data on potency, binding affinity, and pharmacokinetics in peer-reviewed literature is sparse.

- **Toxicity and Overdose Risk:** While one source mentions **lower toxicity in mice** [2], the concurrent use of designer benzodiazepines with opioids is extremely dangerous and has been linked to fatal overdoses, especially when the drug supply is polluted with potent substances like fentalogs [4].
- **Analytical Detection:** Immunoassay-based drug screens may not detect **nifoxipam**. Confirmation and metabolite identification require advanced techniques like **LC-HRMS** [1].

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## References

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